

# In-Depth Technical Guide: Toxicological and Safety Profile of Disperse Violet 8

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## Compound of Interest

Compound Name: Disperse violet 8

Cat. No.: B1598214

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## Introduction

**Disperse Violet 8**, identified by CAS Number 82-33-7 and C.I. 62030, is an anthraquinone-based dye. Its chemical name is 1,4-diamino-5-nitroanthraquinone, with a molecular formula of  $C_{14}H_9N_3O_4$  and a molecular weight of 283.24 g/mol [\[1\]](#). This document provides a comprehensive overview of the available toxicological and safety data for **Disperse Violet 8**, intended to inform researchers, scientists, and professionals in drug development and other relevant fields. The information compiled herein is based on available public data; however, it is important to note that for many standard toxicological endpoints, comprehensive studies specific to **Disperse Violet 8** are not readily available in the public domain.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	82-33-7	<a href="#">[1]</a>
C.I. Number	62030	<a href="#">[1]</a>
Molecular Formula	$C_{14}H_9N_3O_4$	<a href="#">[1]</a>
Molecular Weight	283.24 g/mol	<a href="#">[1]</a>
Synonyms	1,4-diamino-5-nitroanthraquinone	<a href="#">[2]</a>

## Toxicological Data Summary

The available toxicological data for **Disperse Violet 8** is limited. The following tables summarize the key findings from the available literature. It is critical to note the general lack of comprehensive data for many standard toxicological assessments.

### Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD <sub>50</sub>	Mouse	Intravenous	56 mg/kg	[3]
Acute Oral Toxicity	-	-	No data available	[4][5]
Acute Dermal Toxicity	-	-	No data available	[5][6]
Acute Inhalation Toxicity	-	-	No data available	[6]

### Irritation and Sensitization

Endpoint	Species	Result	Reference
Skin Corrosion/Irritation	-	No data available	[4][5]
Serious Eye Damage/Irritation	-	No data available	[4][5]
Respiratory or Skin Sensitization	-	No data available	[4][5]

### Genotoxicity

Assay Type	Result	Reference
Mutagenicity	Mutation data reported	[3][7]

### Carcinogenicity

Assessment	Finding	Reference
Carcinogenicity	Questionable carcinogen with experimental tumorigenic data	[3][7]

## Repeated Dose Toxicity

Endpoint	Result	Reference
STOT-Single Exposure	No data available	[4][5]
STOT-Repeated Exposure	No data available	[4][5]

## Reproductive Toxicity

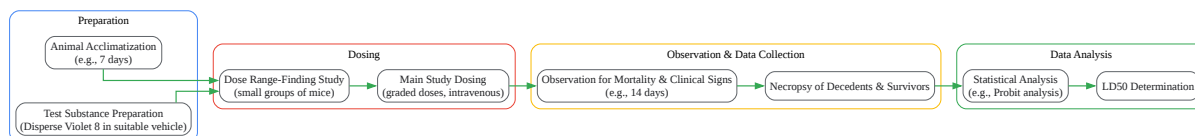
Endpoint	Result	Reference
Reproductive Toxicity	No data available	[4]

## Experimental Protocols

Detailed experimental protocols for the toxicological studies conducted on **Disperse Violet 8** are not extensively reported in the publicly available literature. The following represents a generalized workflow for the types of studies for which data has been indicated.

### Acute Intravenous Toxicity (LD<sub>50</sub>) Workflow

This diagram illustrates a general procedure for determining the median lethal dose (LD<sub>50</sub>) of a substance administered intravenously to mice.



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Caption: Generalized workflow for an acute intravenous LD<sub>50</sub> study in mice.

## Signaling Pathways

Information regarding the specific signaling pathways affected by **Disperse Violet 8** is not available in the reviewed literature.

## Discussion

The available data on the toxicology of **Disperse Violet 8** is sparse. The most definitive quantitative value is the intravenous LD<sub>50</sub> in mice, which is 56 mg/kg, indicating a degree of toxicity via this route of exposure. The classification as a "poison by intravenous route" is consistent with this finding.<sup>[3][7]</sup>

The reports of "mutation data" and its status as a "questionable carcinogen with experimental tumorigenic data" are significant flags for potential long-term health effects.<sup>[3][7]</sup> However, without access to the detailed study reports, including the specific assays conducted, the doses tested, and the nature of the tumorigenic findings, a thorough risk assessment is challenging.

The absence of data for crucial endpoints such as oral and dermal toxicity, skin and eye irritation, and sensitization is a major data gap. Safety Data Sheets for **Disperse Violet 8** often state "no data available" for these parameters.<sup>[4][5]</sup> This lack of information prevents a comprehensive evaluation of the risks associated with handling and exposure to this substance through common routes.

## Conclusion

**Disperse Violet 8** has demonstrated acute toxicity via the intravenous route in mice and has raised concerns regarding its potential mutagenicity and carcinogenicity. However, the overall toxicological profile of **Disperse Violet 8** remains largely incomplete due to the lack of publicly available data on other critical endpoints. For a comprehensive safety assessment, further studies investigating acute oral and dermal toxicity, skin and eye irritation, skin sensitization, and repeated dose toxicity are necessary. Additionally, detailed reports of the existing mutagenicity and carcinogenicity studies would be invaluable for a more complete understanding of the potential hazards associated with this compound. Researchers and professionals working with **Disperse Violet 8** should exercise caution, implementing appropriate safety protocols to minimize exposure, particularly through routes that may lead to systemic absorption.

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